

Biological Role and Specification of Gastrin I (Human)

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Compound Focus: [Leu15]-Gastrin I (human)

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Gastrin I is a peptide hormone produced by G-cells in the stomach antrum. Its primary biologically active form, **Gastrin-17 (G17)**, acts as a **selective cholecystinin B receptor (CCK2R) agonist** [1] [2]. Binding to CCK2R activates key signaling pathways like **MAPK/ERK** and **PI3K/AKT**, which drive cell proliferation and inhibit apoptosis [3] [2]. Beyond stimulating gastric acid secretion, it has a potent **mitogenic effect** on gastric mucosa and is crucial for **in vitro expansion of gastric epithelial stem cells** and the culture of stomach, intestine, and pancreas organoids [1] [2].

The table below summarizes key specifications for the synthetic Gastrin I peptide used in cell culture:

Parameter	Specification
Catalog Number (Example)	3006 [1]
Biological Activity	Selective CCK2 receptor agonist [1]
Purity	≥95% [1]
Molecular Weight	2098.22 Da [1]
Sequence (Modifications)	XGPWLEEEEEAYGWMDF (X = Glp, Phe-17 = C-terminal amide) [1]

Parameter	Specification
Stimulation of Cell Proliferation (EC ₅₀)	6.2 pM [1]
Stimulation of Histamine Secretion (EC ₅₀)	0.014 nM [1]
Solubility	Soluble to 1 mg/mL in 1% ammonia with sonication [1]
Storage	-20°C [1]

Stock Solution Preparation and Cell Culture Application

Stock Solution Reconstitution Protocol

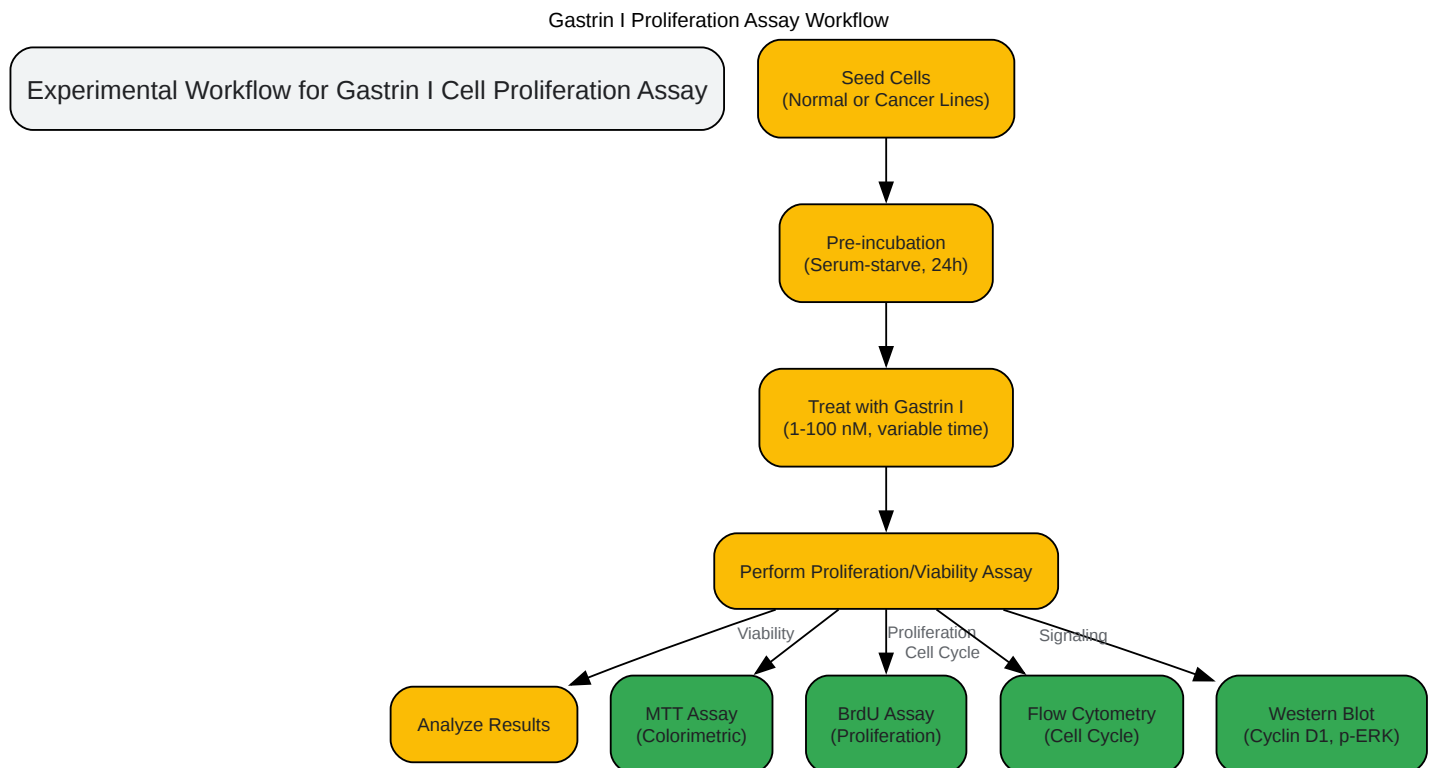
- **Centrifuge:** Briefly spin the peptide vial to ensure contents are at the bottom.
- **Reconstitute:** Add an appropriate volume of **1% ammonia water** to achieve a concentration of **1 mg/mL**. For example, add 1 mL of solvent to a 1 mg vial.
- **Sonicate:** Sonicate the solution for 10-20 seconds to aid in complete dissolution.
- **Aliquot and Store:** Prepare single-use aliquots to avoid repeated freeze-thaw cycles and store them at **-20°C** [1].

Cell Culture Supplementation

- **Typical Working Concentration:** Literature indicates effective concentrations often range from **1 to 100 nM** in cell culture media [1].
- **Example for Gastric Organoid Culture:** A common final concentration is **10 nM** [1].
- **Preparation of Working Medium:** Thaw an aliquot of the stock solution on ice. Dilute it directly into your pre-warmed, complete cell culture medium to the desired final concentration. For instance, to make 10 mL of medium with 10 nM Gastrin I from a 1 mg/mL (approximately 476 µM) stock, add 0.21 µL of stock solution.
- **Sterile Filtration:** Since the stock solution is not sterile, it is good practice to sterile-filter the complete culture medium after adding all supplements before applying it to cells.

Experimental Workflow for Proliferation Assays

The following diagram outlines a general workflow for investigating the proliferative effects of Gastrin I, applicable in both normal and cancerous cell models.



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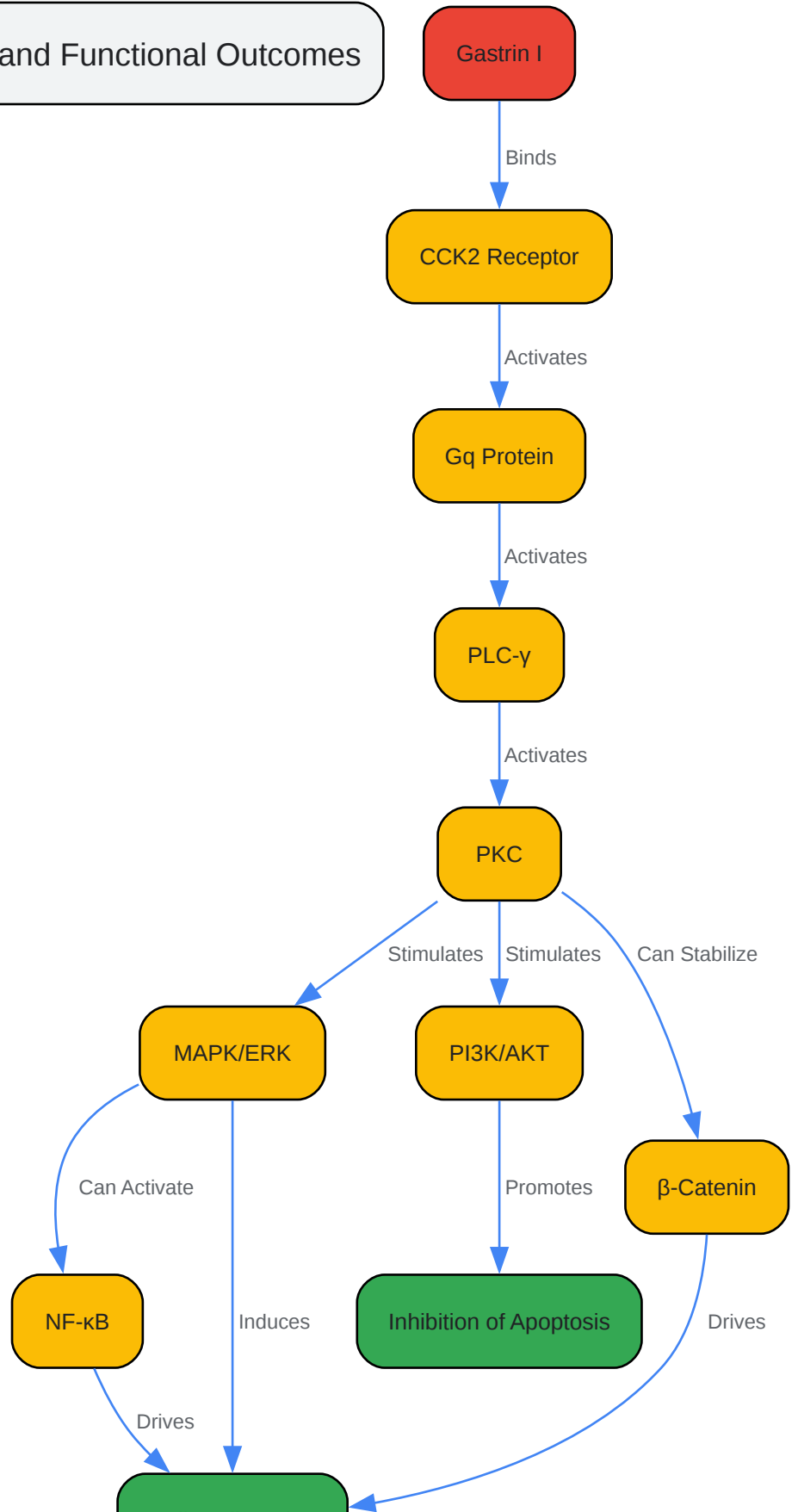
Gastrin I Signaling Pathway and Experimental Evidence

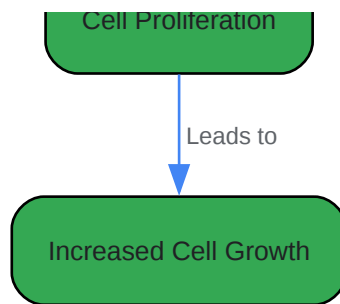
Key Signaling Pathway

Gastrin I exerts its effects primarily by activating the CCK2 receptor, triggering a cascade of downstream signals.

Gastrin I Signaling Pathway Map

Gastrin I Signaling Pathway and Functional Outcomes





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Experimental Evidence and Key Findings

- **Proliferative Effects:** Gastrin I (10 nM) significantly increased cell viability and proliferation in gastric cancer cell lines (AGS, MKN1) over time, measured by MTT and BrdU assays. It also increased the population of cells in the S-phase of the cell cycle [4].
- **Signaling Activation:** Treatment with gastrin led to activation of the **NF-κB** and **β-catenin** signaling pathways and increased expression of **CCKBR, EGFR, and c-Met** in gastric cancer cells [4].
- **Tumor Suppressor Interaction:** The tumor suppressor **Gastrokine 1 (GKN1)** has been shown to completely inhibit these proliferative and signaling effects of gastrin by downregulating the gastrin-CCKBR pathway, highlighting the pathway's importance in gastric mucosal homeostasis and carcinogenesis [4].

Important Considerations for Researchers

- **Cell Line Validation:** Confirm the expression of the CCK2 receptor in your target cell line before experimentation, as response is receptor-dependent [2].
- **Concentration Optimization:** The effective dose can vary. Perform a dose-response curve (e.g., 1 nM to 100 nM) to determine the optimal concentration for your specific cell system.
- **Peptide Handling:** Always use sterile techniques and prepare fresh working aliquots to maintain peptide stability and activity. Avoid repeated freezing and thawing.
- **Context-Dependent Effects:** Be aware that gastrin's role can differ between normal and cancerous cells. In normal gastric epithelium, it promotes differentiation and maintenance, while in cancer models, it often drives proliferation and survival [2].

I hope these detailed application notes and protocols are helpful for your research. Should you require further clarification on any of the steps or need more specific information for a particular cell system, please feel free to ask.

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References

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